

An In-depth Technical Guide to the Safety of Dichloromethane-d2

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Compound of Interest

Compound Name: Dichloromethane-d2

Cat. No.: B032916

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This guide provides comprehensive safety information for **Dichloromethane-d2** (CAS No: 1665-00-5), also known as deuterated dichloromethane or methylene chloride-d2, intended for researchers, scientists, and professionals in drug development. The information is compiled from various Safety Data Sheets (SDS) to ensure a thorough understanding of the substance's properties and associated hazards.

Chemical Identification and Physical Properties

Dichloromethane-d2 is the deuterated form of dichloromethane, where the two hydrogen atoms are replaced with deuterium isotopes.^[1] It is a colorless, volatile liquid with a sweet, chloroform-like odor.^{[2][3]} It is primarily used as a solvent in chemical reactions and for Nuclear Magnetic Resonance (NMR) spectroscopy.^{[1][4]}

Table 1: Physical and Chemical Properties of **Dichloromethane-d2**

Property	Value	Source(s)
Molecular Formula	CD₂Cl₂	[5]
Molecular Weight	86.9 g/mol / 86.94 g/mol	[5]
Appearance	Colorless liquid	[2] [6]
Odor	Ethereal, chloroform-like, sweet	[2] [3] [6]
Melting Point	-97 °C / -142.6 °F	[2] [6]
Boiling Point	40 °C / 104 °F at 760 mmHg	[2] [6]
Density / Specific Gravity	1.33 - 1.362 g/mL at 25 °C (Water=1)	[2] [4] [6]
Vapor Pressure	350 - 450 hPa at 20 °C	[2] [6]
Vapor Density	2.93 (Air=1)	[2]
Solubility	Moderately soluble to insoluble in water. Miscible with alcohol, ether, and dimethylformamide.	[2] [4]

| Refractive Index | n₂₀/D 1.4217 - 1.422 |[\[4\]](#) |

Hazard Identification and Classification

Dichloromethane-d₂ is classified as a hazardous substance. It is a suspected carcinogen, causes skin and serious eye irritation, and may cause drowsiness or dizziness.[\[5\]](#)

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation. [5]
Serious Eye Damage/Eye Irritation	2 / 2A	H319: Causes serious eye irritation. [5]
Carcinogenicity	2	H351: Suspected of causing cancer. [5]
Specific Target Organ Toxicity (Single Exposure)	3	H336: May cause drowsiness or dizziness (narcotic effects). [5]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation. [7]
Acute Toxicity (Oral)	4	H302: Harmful if swallowed. [7]

| Acute Toxicity (Dermal) | 4 | H312: Harmful in contact with skin.[\[7\]](#) |

Target Organs: The central nervous system (CNS), respiratory system, liver, blood, heart, and pancreas are potential target organs.[\[2\]](#)[\[6\]](#)[\[7\]](#)

Fire and Explosion Hazards

While it does not have a conventional flash point, **Dichloromethane-d2** can form flammable vapor-air mixtures in larger volumes and may pose an explosion hazard in confined spaces.[\[8\]](#)

Table 3: Fire and Explosivity Data

Property	Value	Source(s)
Flash Point	Not applicable / No information available	[2][6]
Autoignition Temperature	556 °C / 1032.8 °F	[2][6]
Lower Explosion Limit (LEL)	13 vol %	[2][6]
Upper Explosion Limit (UEL)	22 - 23 vol %	[2][6]
Suitable Extinguishing Media	Water spray, carbon dioxide (CO ₂), dry chemical, alcohol-resistant foam.	[6][8]

| Hazardous Combustion Products | Hydrogen chloride, phosgene, carbon monoxide (CO), and carbon dioxide (CO₂). |[2][6] |

Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[6][8]

Toxicological Information

Exposure to **Dichloromethane-d2** can cause adverse health effects. It is classified as a neurotoxin and is a probable human carcinogen based on animal studies.[9]

Table 4: Acute Toxicity Data

Route	Species	Value
Oral LD50	Rabbit	1600 mg/kg[4]

| Dermal LD50 | Rat | > 2000 mg/kg[4] |

- Inhalation: High concentrations may cause central nervous system depression with symptoms like headache, dizziness, drowsiness, nausea, and in advanced stages, unconsciousness, coma, and respiratory failure.[2] It may also cause respiratory tract irritation.[7]

- Skin Contact: Causes skin irritation with symptoms like burning pain, itching, and redness.[2] Prolonged contact can lead to skin burns and dermatitis due to its degreasing properties.[2] It may be absorbed through the skin.[2]
- Eye Contact: Can cause severe irritation and possible eye burns.[2]
- Ingestion: Harmful if swallowed, causing gastrointestinal irritation with nausea, vomiting, and diarrhea.[2][7]

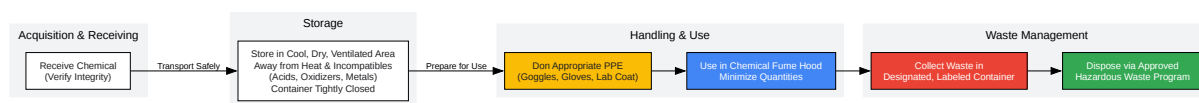
Experimental Protocols & Safe Handling

While Safety Data Sheets (SDS) provide the results of toxicological and physical hazard assessments, they do not include the detailed experimental methodologies (e.g., OECD test guidelines) used to determine these values. The following sections describe the recommended protocols for safe handling, storage, and emergency procedures based on the compiled SDS information.

Engineering controls and personal protective equipment (PPE) are critical for minimizing exposure.

- Engineering Controls: Work should be conducted in a well-ventilated area, preferably under a chemical fume hood.[2] Eyewash stations and safety showers must be readily accessible. [2]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear appropriate chemical safety goggles or eyeglasses as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2][6]
 - Skin Protection: Wear appropriate protective gloves (e.g., Viton rubber, as latex and neoprene are not suitable) and clothing to prevent skin exposure.[2][10]
 - Respiratory Protection: If ventilation is inadequate or for operations where vapor exposure is likely, use a NIOSH-approved respirator or a self-contained breathing apparatus.[2]

The following diagram illustrates the logical workflow for the safe handling of **Dichloromethane-d2**.



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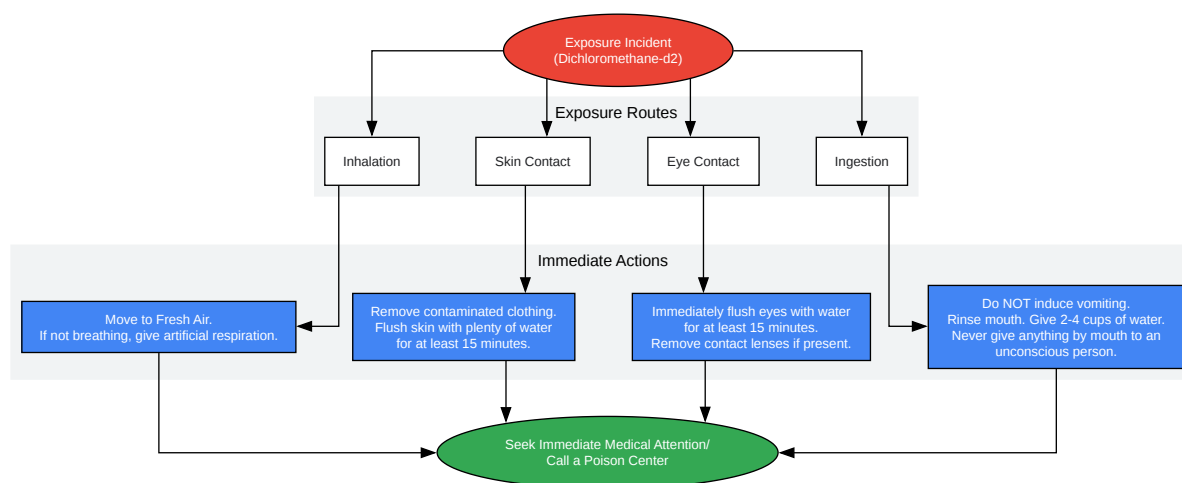
Diagram 1: A logical workflow for the safe handling of **Dichloromethane-d2**.

- **Storage Conditions:** Store in a cool, dry, well-ventilated area away from heat, sparks, flame, and direct sunlight.^{[2][11]} Keep containers tightly closed.^[2] The material is hygroscopic and may be sensitive to heat and light.^{[6][12]} Store away from incompatible materials such as strong oxidizing agents, strong acids, amines, and active metals.^{[2][6]}
- **Stability:** The substance is stable under normal storage conditions but may decompose at temperatures above 120°C or with long-term light influence.^{[8][12]}

First Aid and Emergency Procedures

Immediate action is required in case of exposure or spills.

The following diagram outlines the first aid procedures for various exposure routes.



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Diagram 2: First aid procedures following exposure to **Dichloromethane-d2**.

In case of a spill or leak:

- Evacuate and Ventilate: Remove all non-essential personnel from the area and ensure adequate ventilation.[2][7] Eliminate all sources of ignition.[2]
- Contain Spill: Use an inert absorbent material like vermiculite, sand, or earth to contain the spill.[2][7] Prevent runoff from entering storm sewers or waterways.[2]
- Collect Waste: Place the absorbed material into a suitable, closed container for disposal as hazardous waste.[7]
- Personal Protection: Use proper personal protective equipment as outlined in Section 5.1 during cleanup.[2]

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